

Trimethylammonium Chloride-15N: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Trimethylammonium chloride-15N

Cat. No.: B15571459

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Trimethylammonium chloride-15N**, a stable isotope-labeled compound valuable for a range of research applications. This document details its properties, relevant metabolic pathways, and generalized experimental protocols for its use in analytical studies.

Core Chemical Properties

Trimethylammonium chloride-15N, with the 15N isotope incorporated at the nitrogen atom, serves as a crucial tracer in metabolic research and as an internal standard for mass spectrometry-based quantification. Its physical and chemical properties are summarized below.

Physical and Chemical Data

| Property | Value | Source(s) |
|---------------------|---|-----------|
| Molecular Formula | C ₃ H ₁₀ CIN (with ¹⁵ N) | [1][2][3] |
| Molecular Weight | 96.56 g/mol | [1][3] |
| Appearance | White to slightly cream crystalline powder | [4] |
| Melting Point | 283-284 °C (decomposes) | [4] |
| Solubility | Soluble in water and ethanol; slightly soluble in chloroform; insoluble in ether. | [4] |
| Hygroscopicity | Hygroscopic | [4] |
| Storage Temperature | Store below +30°C | [4] |

Isotopic Purity

| Property | Value | Source(s) |
|-----------------|----------------------------|-----------|
| Isotopic Purity | ≥98 atom % ¹⁵ N | [1][2][3] |
| Chemical Purity | ≥98% | [1][2] |

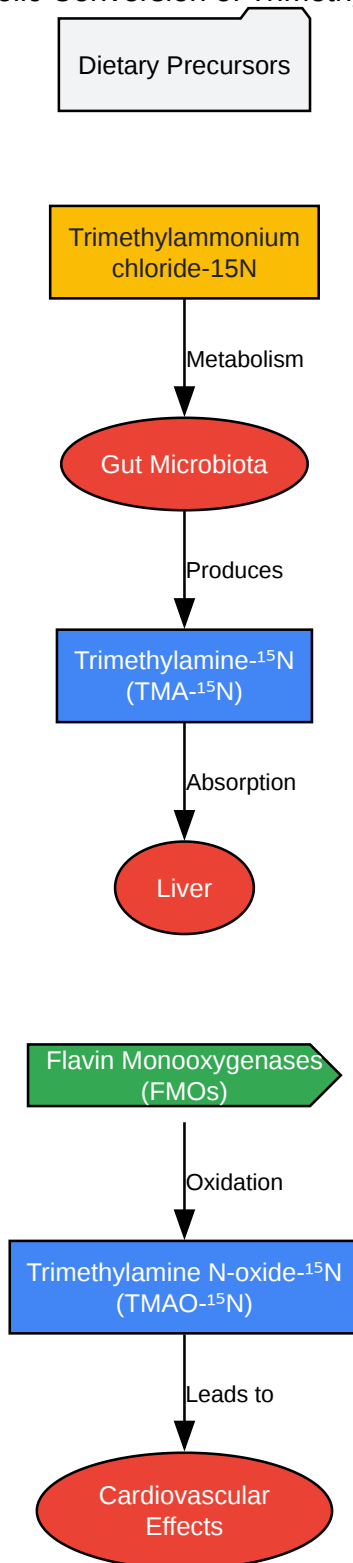
Metabolic Fate and Signaling Pathways

Trimethylammonium chloride, upon ingestion or administration in a biological system, is primarily metabolized by the gut microbiota. The trimethylamine moiety is converted to trimethylamine (TMA), which is then absorbed and transported to the liver. In the liver, flavin monooxygenases (FMOs) oxidize TMA to trimethylamine N-oxide (TMAO).

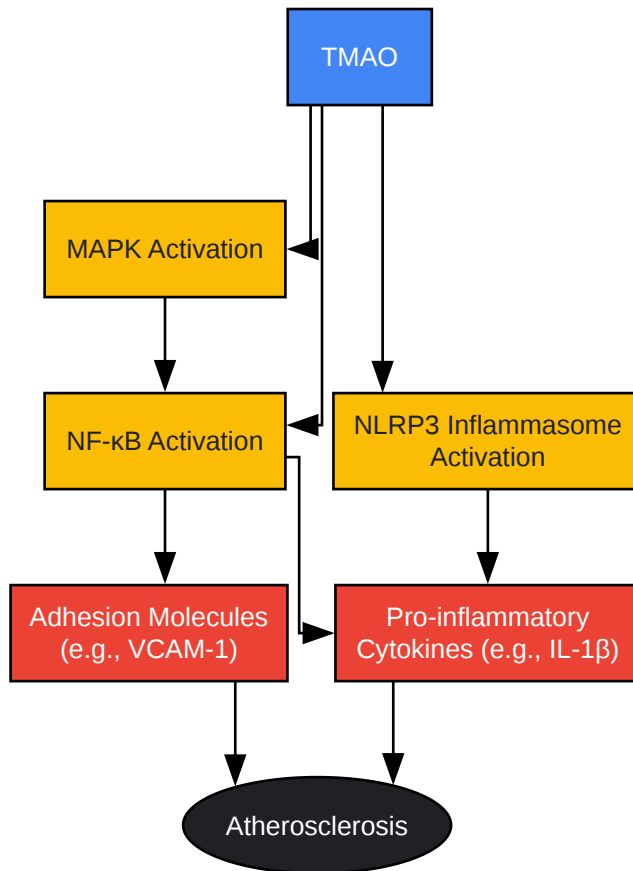
TMAO has been identified as a metabolite of significant interest in biomedical research, particularly in the context of cardiovascular disease. Elevated levels of TMAO have been associated with the promotion of atherosclerosis through inflammatory signaling pathways.

Metabolic Pathway from Trimethylamine to TMAO

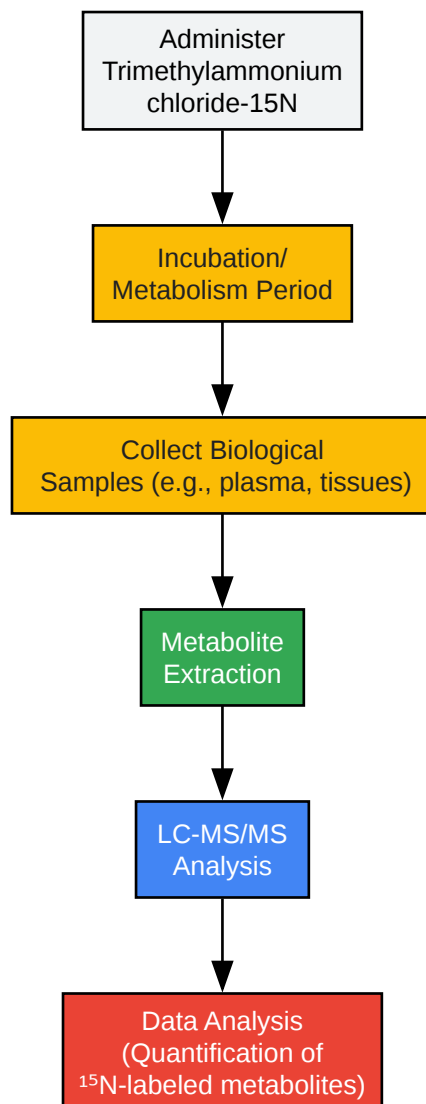
Metabolic Conversion of Trimethylamine



TMAO Inflammatory Signaling in Vascular Cells



Workflow for In Vivo/In Vitro Metabolic Labeling



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